CMF-019 Technical Support Center: Stability and Storage Recommendations

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Compound of Interest	
Compound Name:	*CMF-019*
CAS No.:	*1586787-08-7*
Cat. No.:	*B606746*

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and proper storage of **CMF-019**, a potent apelin receptor (APJ) agonist. Adherence to these guidelines is crucial for ensuring the integrity and activity of the compound in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **CMF-019** powder?

A1: For long-term storage, **CMF-019** in its solid, powdered form should be stored at -20°C.[1][2][3] Under these conditions, the compound is expected to be stable for up to three years.[1] For short-term storage of a few days to weeks, 0-4°C is also acceptable.[3]

Q2: How should I store **CMF-019** once it is dissolved in a solvent?

A2: Once dissolved, **CMF-019** solutions should be stored at -80°C for long-term storage, where they can be stable for up to a year.[1] For shorter periods, storage at -20°C for up to one month is also an option.[2] It is advisable to aliquot the solution into single-use volumes to avoid repeated freeze-thaw cycles.

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Q3: Is **CMF-019** sensitive to light?

A3: While specific photostability data is not readily available, it is good laboratory practice to store **CMF-019**, both in solid form and in solution, protected from light.[3] Storing in a dark place or using amber-colored vials is recommended.

Q4: Can I ship **CMF-019** at ambient temperature?

A4: Yes, **CMF-019** is considered stable enough for shipping at ambient temperature for a few weeks.[1][3] However, upon receipt, it should be transferred to the recommended storage conditions as soon as possible.

Q5: What solvents can I use to dissolve **CMF-019**?

A5: **CMF-019** is soluble in dimethyl sulfoxide (DMSO) at concentrations up to 255 mg/mL (559.69 mM).[1] Sonication may be required to fully dissolve the compound.[1] For in vivo studies, a common formulation involves a mixture of DMSO, PEG300, Tween 80, and saline.[1][4]

Troubleshooting Guide

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Issue	Potential Cause	Recommended Action
Unexpectedly low or inconsistent experimental results.	Compound degradation due to improper storage.	- Verify that the compound has been stored according to the recommendations (solid at -20°C, solutions at -80°C).- Avoid multiple freeze-thaw cycles by preparing single-use aliquots.- If degradation is suspected, use a fresh, unopened vial of the compound for subsequent experiments.
Difficulty dissolving the compound.	Insufficient mixing or inappropriate solvent volume.	- Ensure the correct solvent (e.g., DMSO) is being used.- Use sonication to aid dissolution.[1]- Check that the intended concentration is within the solubility limits.
Precipitation observed in the stock solution upon thawing.	The solution may have become supersaturated or the solvent has partially evaporated.	- Gently warm the solution to 37°C and vortex to redissolve the precipitate.- If precipitation persists, consider preparing a fresh stock solution at a slightly lower concentration.

Data Presentation: Storage Condition Summary

Table 1: Recommended Storage Conditions for **CMF-019**

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Form	Storage Temperature	Duration
Solid (Powder)	-20°C	Up to 3 years[1]
0 - 4°C	Short term (days to weeks)[3]	
In Solvent (e.g., DMSO)	-80°C	Up to 1 year[1]
-20°C	Up to 1 month[2]	

Table 2: Solubility of **CMF-019**

Solvent	Concentration	Notes
DMSO	255 mg/mL (559.69 mM)[1]	Sonication is recommended.[1]
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	5 mg/mL (10.97 mM)[1]	Sonication is recommended.[1]

Experimental Protocols

Protocol for Preparation of a 10 mM DMSO Stock Solution of **CMF-019**

- Materials:
  - **CMF-019** (Molecular Weight: 455.61 g/mol)
  - Anhydrous Dimethyl Sulfoxide (DMSO)
  - Sterile microcentrifuge tubes or vials
  - Calibrated scale
  - Sonicator
- Procedure:
  1. Allow the vial of **CMF-019** powder to equilibrate to room temperature before opening to prevent moisture condensation.

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2. Weigh out the desired amount of **CMF-019** powder using a calibrated scale. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.56 mg of **CMF-019**.

3. Add the appropriate volume of DMSO to the **CMF-019** powder. For the example above, add 1 mL of DMSO.

4. Vortex the solution thoroughly.

5. If the compound is not fully dissolved, place the vial in a sonicator bath for 5-10 minutes.

6. Once fully dissolved, aliquot the stock solution into single-use, light-protected vials.

7. Store the aliquots at -80°C for long-term storage.

Visualizations

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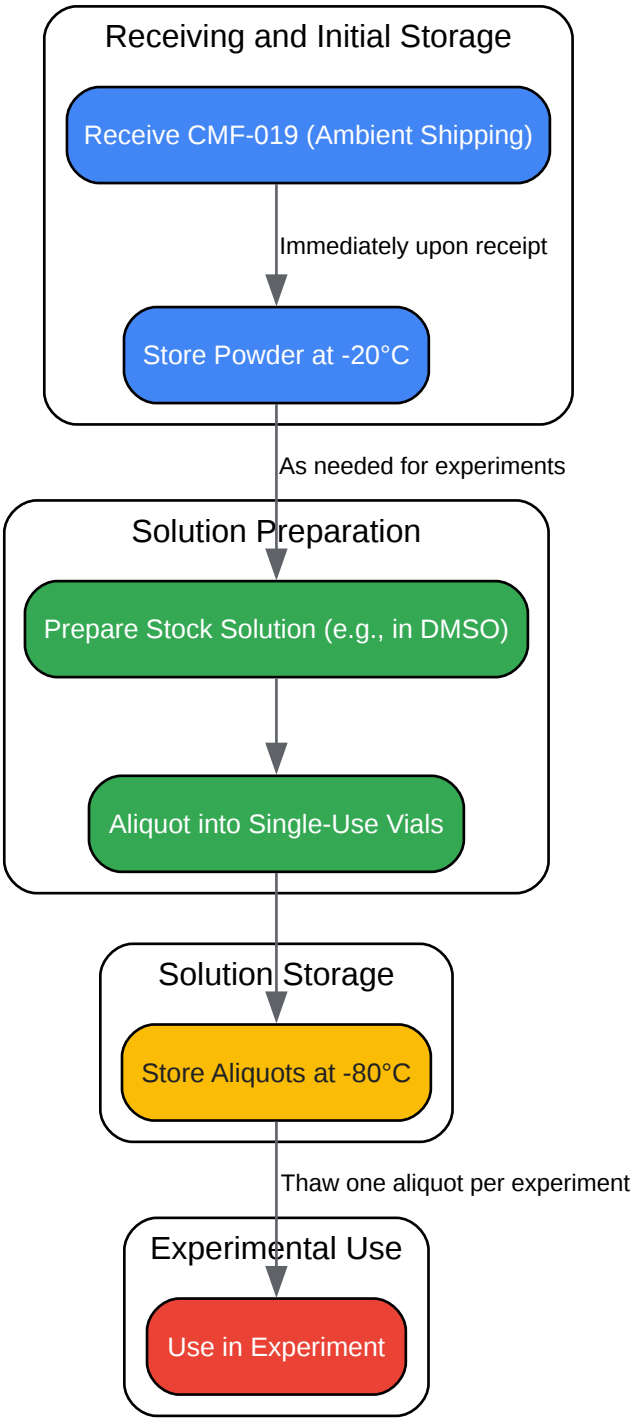
CMF-019 Handling and Storage Workflow



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Caption: Workflow for proper handling and storage of **CMF-019**.

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